

Core Molecular Profile and Spectroscopic Signature

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N*-Dimethyl-2-ethylhexylamine

CAS No.: 28056-87-3

Cat. No.: B1595224

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2-Ethyl-N,N-dimethylhexan-1-amine is a chiral, branched-chain aliphatic amine. Its structure, featuring a bulky 2-ethylhexyl group, imparts significant steric hindrance around the nitrogen atom, while the dimethylamino group provides a nucleophilic and basic center. This unique combination of a lipophilic tail and a polar head group dictates its chemical behavior and utility.

Physicochemical Properties

The compound's physical and chemical characteristics are summarized below, providing a foundational dataset for its application in various experimental settings.

Property	Value	Source / Method
IUPAC Name	2-ethyl-N,N-dimethylhexan-1-amine	PubChem[1]
CAS Number	28056-87-3	Benchchem[3]
Molecular Formula	C ₁₀ H ₂₃ N	PubChem[1]
Molecular Weight	157.30 g/mol	PubChem[1]
Boiling Point	174.6°C at 760 mmHg	Benchchem[3]
Density	0.781 g/cm ³ at 20°C	Benchchem[3]
Flash Point	46.9°C	Benchchem[3]
Refractive Index (n ²⁰ _D)	1.432	Benchchem[3]
Water Solubility	<0.1 g/L (Limited)	Benchchem[3]

Spectroscopic Characterization

Definitive structural confirmation relies on a combination of spectroscopic techniques. The following data represent the expected spectral signature for rigorous identification.

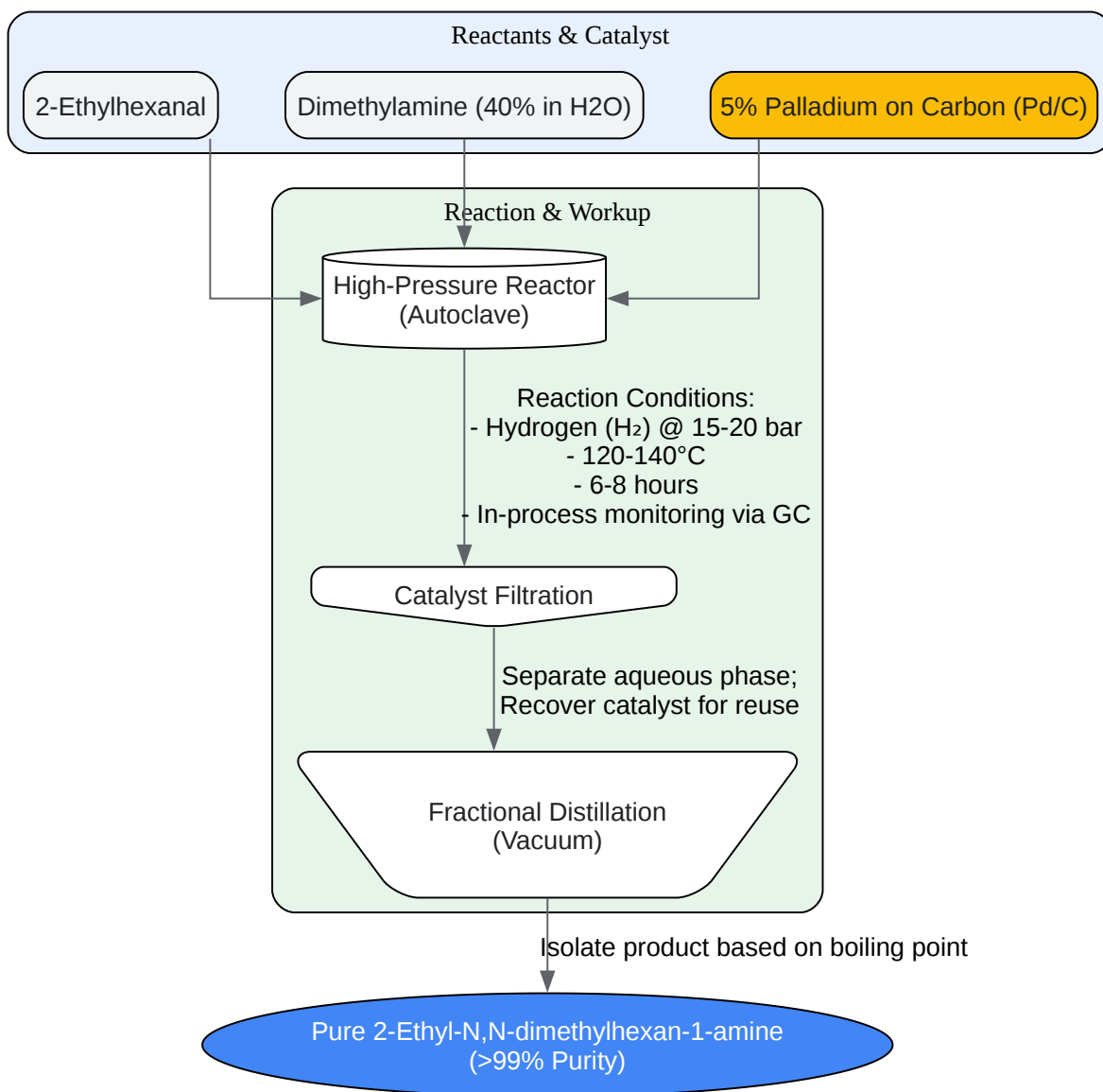
- ¹³C Nuclear Magnetic Resonance (NMR):** In a CDCl₃ solvent, the spectrum provides a clear map of the carbon skeleton. The N-methyl carbons appear as a distinct signal around δ 45.2 ppm, while the branched alkyl chain produces a series of signals between δ 14.1 and δ 32.6 ppm. The quaternary carbon at the branch point is typically observed near δ 56.4 ppm[3]. The absence of splitting in the N-methyl signal at room temperature confirms free rotation around the C-N bond[3].
- Mass Spectrometry (MS):** Electron ionization (EI) at 70 eV yields a predictable fragmentation pattern critical for structural elucidation. Key fragments include the molecular ion [M]⁺ at m/z 157, loss of a methyl group [M-15]⁺ at m/z 142, and a characteristic fragment from α-cleavage at m/z 72, corresponding to [C₄H₁₀N]⁺[3]. High-resolution mass spectrometry (HRMS) can confirm the elemental composition with high accuracy (calculated exact mass: 157.18304 u)[3].

- Infrared (IR) Spectroscopy: The IR spectrum is characterized by strong C-H stretching vibrations just below 3000 cm^{-1} and a prominent C-N stretching band in the $1250\text{-}1020\text{ cm}^{-1}$ region. A crucial diagnostic feature is the complete absence of N-H stretching bands (typically found at $3300\text{-}3500\text{ cm}^{-1}$), confirming its identity as a tertiary amine.

Synthesis and Purification Protocols

The most reliable and scalable synthesis of 2-ethyl-N,N-dimethylhexan-1-amine is achieved through one-pot reductive amination. This method is favored in industrial settings for its high atom economy, high selectivity, and the reusability of the heterogeneous catalyst[3].

Workflow for Reductive Amination Synthesis



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Caption: Reductive amination workflow for the synthesis of 2-ethyl-N,N-dimethylhexan-1-amine.

Protocol 2.1: Scalable Synthesis via Reductive Amination

This protocol describes a self-validating process for producing high-purity 2-ethyl-N,N-dimethylhexan-1-amine. The inclusion of in-process controls ensures high conversion and simplifies purification.

Materials:

- 2-Ethylhexanal (1.0 mol, 128.21 g)
- Dimethylamine (40% aqueous solution, 1.2 mol, 135.3 g)
- 5% Palladium on Carbon (Pd/C), 50% wet paste (2.5 g)
- Hydrogen (H₂) gas, high purity
- Methanol (250 mL)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Helium or Argon for inerting

Equipment:

- 2 L high-pressure autoclave (hydrogenation reactor) with magnetic stirring, heating mantle, and gas inlet/outlet.
- Gas chromatography-mass spectrometry (GC-MS) system for reaction monitoring.
- Büchner funnel and filtration apparatus.
- Rotary evaporator.
- Vacuum distillation apparatus.

Methodology:

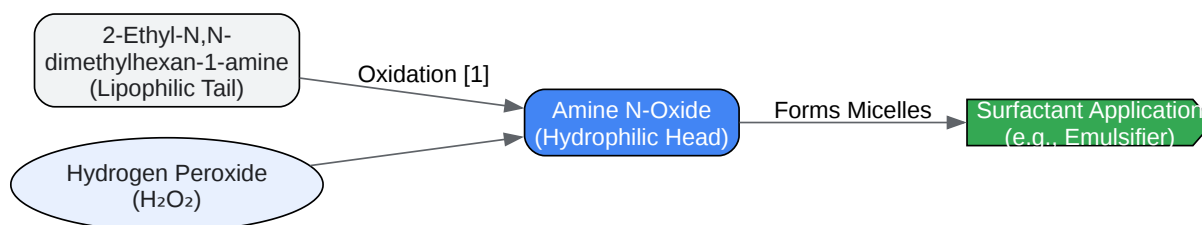
- **Reactor Charging:** Under an inert atmosphere (Argon), charge the autoclave with 2-Ethylhexanal, the aqueous dimethylamine solution, and methanol. The solvent aids in homogenization.
- **Catalyst Addition:** Carefully add the wet 5% Pd/C catalyst. Causality Note: Using a wet catalyst mitigates the risk of pyrophoricity associated with dry palladium catalysts.
- **System Purge:** Seal the reactor and purge the headspace 3-5 times with low-pressure hydrogen to remove all air.
- **Reaction Execution:** Pressurize the reactor with hydrogen to 15 bar. Begin stirring and heat the mixture to 130°C. The reaction is exothermic; careful temperature control is crucial. Maintain H₂ pressure between 15-20 bar for 6-8 hours.
- **In-Process Validation:** After 6 hours, cool the reactor to room temperature, vent the hydrogen, and take a small aliquot for GC-MS analysis. The target is >98% conversion of the starting aldehyde. If conversion is incomplete, re-pressurize and continue the reaction for another 2 hours.
- **Catalyst Recovery:** Once the reaction is complete, vent the reactor and purge with an inert gas. Filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst. The recovered catalyst can be stored under water for reuse, which is a key advantage for cost-efficiency and sustainability[3].
- **Work-up and Purification:** a. Transfer the filtrate to a separatory funnel. The aqueous layer will separate; remove and discard it. b. Wash the organic layer with brine (saturated NaCl solution) to remove residual water and water-soluble impurities. c. Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent using a rotary evaporator. d. Perform fractional distillation under vacuum on the crude product. Collect the fraction boiling at the appropriate temperature for the applied pressure (e.g., ~70-72°C at 10 mmHg).
- **Final Validation:** Analyze the purified product via GC-MS for purity assessment (>99%) and confirm its identity using ¹³C NMR and IR spectroscopy.

Applications in Research and Development

The compound's bifunctional nature—a sterically hindered base and a lipophilic scaffold—underpins its utility across multiple domains.

Industrial Chemistry: Surfactants and Corrosion Inhibitors

The primary industrial use of this amine is as a precursor. Its oxidation to **N,N-Dimethyl-2-ethylhexylamine** N-oxide transforms it into a valuable cationic or non-ionic (at neutral pH) surfactant.



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Caption: Pathway from tertiary amine to N-oxide for surfactant applications.

- Mechanism as a Corrosion Inhibitor: In acidic environments, the tertiary amine protonates to form an ammonium cation. This cation adsorbs onto negatively charged metal surfaces, creating a protective, hydrophobic monolayer that physically blocks corrosive agents like water and chloride ions from reaching the metal. The branched 2-ethylhexyl group enhances this protective barrier by creating a dense, non-porous film.

Pharmaceutical and Medicinal Chemistry

While not an active pharmaceutical ingredient (API) itself, 2-ethyl-N,N-dimethylhexan-1-amine serves as a valuable building block and intermediate in drug discovery[3]. The dimethylamine moiety is a common pharmacophore found in numerous FDA-approved drugs, exhibiting a wide range of biological activities[4].

- **Lipophilicity Modifier:** The 2-ethylhexyl group is a classic lipophilic tail. In drug design, attaching this group to a polar pharmacophore can significantly increase its lipid solubility. This is a critical strategy for enhancing a drug candidate's ability to cross cell membranes and the blood-brain barrier, thereby improving its pharmacokinetic profile (absorption, distribution, metabolism, and excretion).
- **Scaffold for Synthesis:** It serves as a starting point for creating more complex molecules. The tertiary amine can be quaternized to introduce a permanent positive charge, or adjacent positions on the alkyl chain can be functionalized. Its role as an intermediate is crucial for the synthesis of various APIs and other essential pharmaceutical compounds[5][6].
- **Hindered Base in Synthesis:** In organic synthesis, it can function as a non-nucleophilic base. Its steric bulk prevents it from participating in unwanted side reactions (like SN2 substitution) while still being basic enough to deprotonate acidic protons, for example, in elimination reactions.

Safety, Handling, and Quality Assurance

4.1. Hazard Profile

2-Ethyl-N,N-dimethylhexan-1-amine is classified as an irritant. It can cause irritation to the skin, eyes, and mucous membranes[7][8]. All handling should be performed in a well-ventilated fume hood.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat.
- **In Case of Contact:** For skin contact, wash the affected area with copious amounts of water for at least 15 minutes. For eye contact, flush with water for 15 minutes and seek immediate medical attention[7].
- **Storage:** Store in tightly sealed containers in a cool, dry, and well-ventilated area away from strong oxidizing agents and acids[7].

4.2. Quality Control Protocol

To ensure the integrity of the material for research or production, the following QC checks are mandatory.

- Purity Assessment (GC):
 - Use a gas chromatograph with a flame ionization detector (FID) and a non-polar column (e.g., DB-5).
 - Prepare a 1 mg/mL solution in methanol.
 - The resulting chromatogram should show a single major peak (>99% area) corresponding to the product.
- Identity Confirmation (FT-IR):
 - Acquire an IR spectrum (neat liquid, salt plates).
 - Confirm the presence of C-H and C-N stretches and the absence of N-H and O-H (water) bands.
- Water Content (Karl Fischer Titration):
 - Determine the water content using a coulometric Karl Fischer titrator. For most applications, the water content should be below 500 ppm.

Conclusion

2-Ethyl-N,N-dimethylhexan-1-amine is a chemical of significant utility, bridging industrial applications with advanced research in organic synthesis and pharmaceutical development. Its value is derived from a unique molecular architecture that provides steric hindrance, basicity, and a tunable lipophilic character. The robust synthesis via reductive amination makes it readily accessible for large-scale use. For scientists and researchers, a thorough understanding of its properties, synthesis, and handling is paramount to leveraging its full potential in creating novel materials and therapeutic agents.

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- To cite this document: BenchChem. [Core Molecular Profile and Spectroscopic Signature]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1595224/docs#core-molecular-profile-and-spectroscopic-signature>]

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